

# Allitinib (AST-1306) Technical Profile

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## Compound Focus: Allitinib tosylate

CAS No.: 1050500-29-2

Cat. No.: S001612

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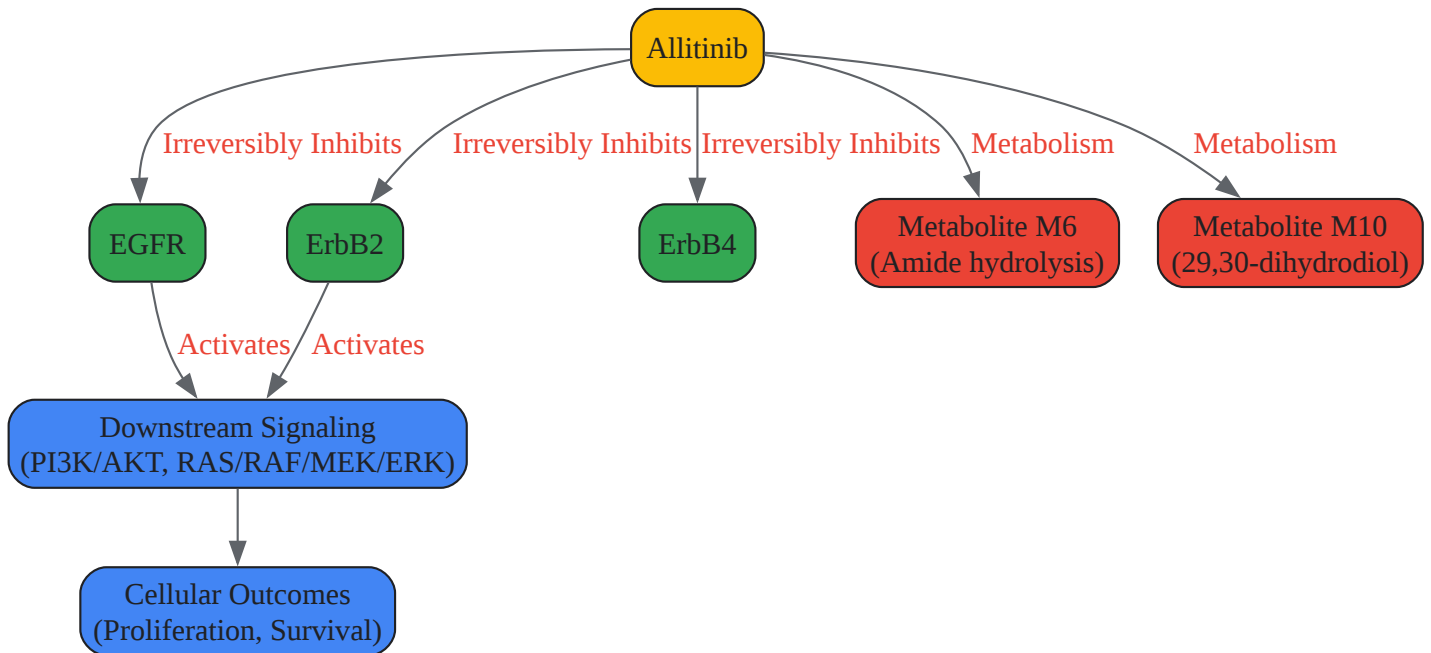
The table below summarizes the core chemical and inhibitory data for Allitinib, compiled from supplier documentation and research articles [1] [2] [3].

Property	Details
Chemical Name	N-(4-(4-(3-fluorobenzyloxy)-3-chlorophenylamino)-quinazolin-6-yl) acrylamide [4]
Synonyms	AST-1306; ALS 1306 [1]
CAS Number	897383-62-9 (base); 1050500-29-2 (tosylate salt) [1] [2]
Molecular Formula	C <sub>24</sub> H <sub>18</sub> ClFN <sub>4</sub> O <sub>2</sub> [1] [3]
Molecular Weight	448.88 g/mol [1] [3]
Related Salt	Allitinib tosylate (C <sub>31</sub> H <sub>26</sub> ClFN <sub>4</sub> O <sub>5</sub> S; MW: 621.08) [2]
Mechanism	Irreversible inhibitor of EGFR, ErbB2, and ErbB4 [1] [2] [3]
Key Structural Group	An $\alpha,\beta$ -unsaturated carbonyl group, enabling irreversible covalent binding [4]

**Inhibitory Activity (IC<sub>50</sub>)** | EGFR (Wild-type) | 0.5 nM [1] [2] [3] | | ErbB2 (HER2) | 3 nM [1] [2] [3] | | ErbB4 (HER4) | 0.8 nM [1] [2] | | EGFR L858R/T790M (Mutant) | 12 nM [1] [2] |

## Mechanism of Action and Metabolic Pathway

Allitinib is an anilino-quinazoline compound designed to irreversibly inhibit members of the ErbB receptor family [1]. Its mechanism and metabolic fate are central to its activity.



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*Allitinib irreversibly inhibits ErbB receptors, blocking downstream signaling and cellular proliferation. It is metabolized primarily to M6 and M10 [1] [4].*

## For Further Research

Since the explicit synthesis route is not publicly available in the searched sources, you may need to consult specialized databases. Here are some suggestions for finding this information:

- **Patent Databases:** The original synthesis routes for pharmaceutical compounds are typically disclosed in patents. Searching platforms like Google Patents, USPTO, or Espacenet using "Allitinib" or "AST-1306" as keywords may yield the detailed synthetic pathway.

- **Specialized Chemical Literature:** Deep searches in advanced chemistry journals or organic synthesis databases might contain articles or reports on the synthesis of quinazoline-based kinase inhibitors, which could provide a viable route.

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## References

1. Allitinib (AST-1306) | Irreversible EGFR/ErbB2 Inhibitor [medchemexpress.com]
2. Allitinib tosylate (AST-1306 (TsOH)) - MedchemExpress.com [medchemexpress.com]
3. AST-1306 | EGFR inhibitor | Mechanism | Concentration [selleckchem.com]
4. Development and validation of a sensitive LC–MS ... [sciencedirect.com]

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